

Methyl 1-hydroxycyclopentane-1-carboxylate: Operational Disposal Guide

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Compound of Interest

Compound Name: *Methyl 1-hydroxycyclopentane-1-carboxylate*

CAS No.: 6948-25-0

Cat. No.: B1584195

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Executive Summary: Hazard Identification

Methyl 1-hydroxycyclopentane-1-carboxylate (CAS: 6524-21-6 / 52889-86-6 depending on isomer specificity) is an alpha-hydroxy ester. While valuable as a pharmaceutical intermediate (often in anticholinergic synthesis), its disposal requires strict adherence to organic solvent protocols.

Critical Disposal Status:

- RCRA Classification: Non-listed; likely D001 (Ignitable) if flash point <60°C.
- Primary Waste Stream: Non-Halogenated Organic Solvent.
- Incineration Requirement: High-temperature combustion is the mandatory final disposal method to ensure complete oxidation to
and

Chemical Characterization & Waste Profiling

Effective disposal begins with accurate characterization. You must verify these properties against your specific lot's Certificate of Analysis (CoA), as purity affects flash point.

Property	Value / Characteristic	Disposal Implication
Functional Groups	Ester (-COOCH ₃), Alcohol (-OH)	Susceptible to hydrolysis in strong acid/base; segregate from corrosives.
Flash Point	-45°C - 65°C (varies by purity)	Flammable/Combustible. Must be grounded during transfer.
Water Solubility	Low to Moderate	Do NOT dispose of down the drain.
Reactivity	Stable under normal conditions	Incompatible with strong oxidizers (e.g., Nitric Acid, Peroxides).
Specific Gravity	~1.1 g/mL	Heavier than water; sinks in aqueous spills.

Operational Protocol: From Bench to Pickup Phase 1: Pre-Disposal Assessment (The "Self-Validating" Step)

Before moving the chemical to a waste container, perform this logic check to prevent cross-stream contamination events:

- **Quenching Required?** If the material is part of a reaction mixture (e.g., containing unreacted reagents like thionyl chloride or strong bases), it must be quenched and neutralized to pH 6-8 before entering the solvent waste drum.
- **Halogen Check:** Does the mixture contain Chloroform, DCM, or Bromine?

- Yes: Move to Halogenated Waste.
- No: Proceed to Non-Halogenated Waste.

Phase 2: Segregation & Packaging

Objective: Prevent "cocktailing" incompatible chemicals which can lead to drum pressurization.

- Container Selection: Use HDPE (High-Density Polyethylene) or Amber Glass.
 - Why: Esters can swell certain rubbers and degrade lower-grade plastics over time. HDPE provides excellent resistance.
- Segregation Rule:
 - DO NOT MIX WITH: Nitric acid, Chromic acid, or Peroxides. The hydroxyl group acts as a reducing agent; mixing with strong oxidizers creates an explosion hazard.
 - DO NOT MIX WITH: Strong bases (NaOH, KOH). This causes saponification (hydrolysis), generating methanol and the carboxylate salt, potentially evolving heat in the drum.

Phase 3: Labeling & Documentation

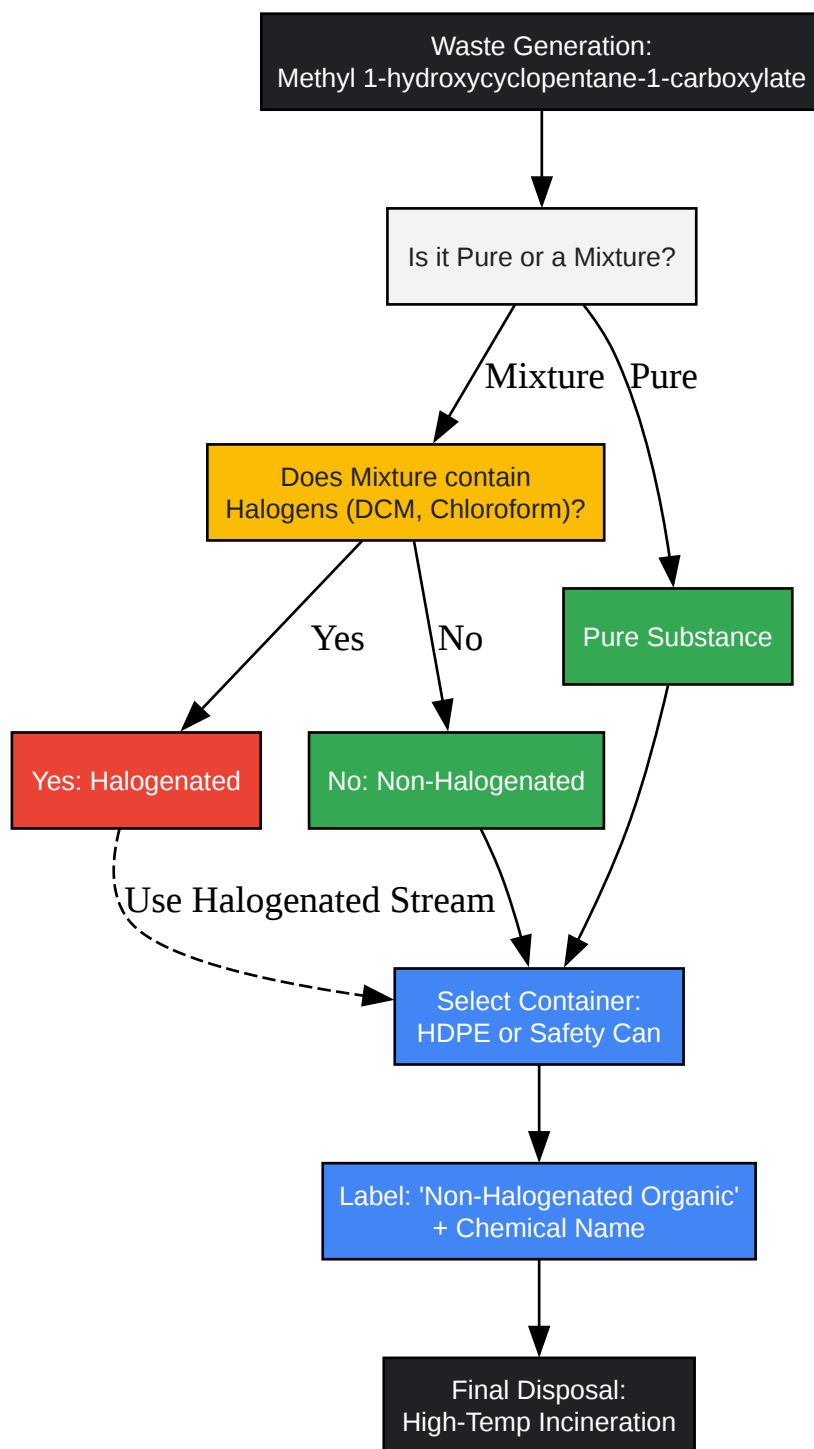
Standard "Organic Waste" labels are insufficient for high-compliance environments.

- Label Content:
 - Full Chemical Name: **Methyl 1-hydroxycyclopentane-1-carboxylate**.
 - Constituents: If a mixture, list all solvents (e.g., "5% Compound in Ethyl Acetate").
 - Hazard Checkboxes: Flammable Irritant.

Visual Workflows

Workflow A: Waste Stream Decision Logic

This decision tree ensures the compound is routed to the correct incineration stream, preventing regulatory violations.



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Figure 1: Decision logic for segregating organic ester waste. Green paths indicate the standard protocol for this compound.

Workflow B: Spill Response Protocol

In the event of a benchtop spill (>50 mL), follow this immediate containment procedure.



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Figure 2: Immediate response workflow for organic ester spills. Speed is critical to minimize vapor generation.

Regulatory & Compliance Framework (The "Why")

RCRA Compliance (40 CFR 261)

Under the Resource Conservation and Recovery Act (RCRA), this material is classified based on its Ignitability characteristic (D001) if the flash point is below 60°C (140°F). Even if the flash point of your specific isomer is higher, best practice in drug development is to manage it as Hazardous Chemical Waste rather than solid waste to avoid "cradle-to-grave" liability issues.

Incineration Logic

We utilize high-temperature incineration because esters are excellent fuels.

- Mechanism:
- Benefit: This destroys the biological activity of the pharmaceutical intermediate, preventing environmental bioaccumulation.

References

- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261. [\[Link\]](#)
- PubChem. (2023). Methyl 1-hydroxycyclopentanecarboxylate Compound Summary. National Library of Medicine. [\[Link\]](#)

- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. [[Link](#)]
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